

Protocol for N-Butyl-2-(methylamino)acetamide Stock Solution Preparation

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Compound of Interest

Compound Name: *N-Butyl-2-(methylamino)acetamide*

Cat. No.: *B054183*

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Introduction

N-Butyl-2-(methylamino)acetamide is a chemical compound utilized in various research and drug development applications. Accurate and consistent preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **N-Butyl-2-(methylamino)acetamide** stock solutions.

Chemical Properties

A summary of the key chemical properties for **N-Butyl-2-(methylamino)acetamide** is provided in the table below. This data is essential for accurate calculations and safe handling of the compound.

Property	Value	Source
IUPAC Name	N-tert-butyl-2-(methylamino)acetamide	
Molecular Formula	C ₇ H ₁₆ N ₂ O	
Molecular Weight	144.22 g/mol	
Physical Form	Liquid or Solid	[1][2]
Melting Point	26 - 28 °C / 78.8 - 82.4 °F	[2]
Storage Temperature	Room Temperature (as supplied)	[1]

Health and Safety Precautions

All handling of **N-Butyl-2-(methylamino)acetamide** and its solutions should be performed in a well-ventilated laboratory, preferably within a chemical fume hood. Researchers must wear appropriate Personal Protective Equipment (PPE) at all times.

Required PPE:

- Safety goggles or face shield
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing contaminated clothing.[2]
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[2]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[2]

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician.[\[2\]](#)

Refer to the Safety Data Sheet (SDS) for complete safety and handling information.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **N-Butyl-2-(methylamino)acetamide**. The principles can be adapted for other desired concentrations.

Materials and Equipment

- **N-Butyl-2-(methylamino)acetamide** (solid or liquid)
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate volumetric flasks (e.g., 10 mL, 25 mL)
- Calibrated micropipettes
- Vortex mixer
- Solvent of choice (e.g., Dimethyl Sulfoxide (DMSO), Ethanol, sterile deionized water). See Section 4.2 for solvent selection.
- Cryo-storage vials or amber glass bottles for storage

Preliminary Solvent Solubility Test

Specific solubility data for **N-Butyl-2-(methylamino)acetamide** in common laboratory solvents is not readily available. Structurally similar compounds like N-tert-butylacetamide are soluble in water and organic solvents such as ethanol.[\[4\]](#) However, a small-scale test is recommended to confirm the optimal solvent.

- Add a small, known amount of the compound (e.g., 1-2 mg) to a test tube.

- Add the chosen solvent (e.g., 100 μ L of DMSO or Ethanol) and vortex thoroughly.
- Observe for complete dissolution. If the compound does not dissolve, gentle warming (to 37°C) or sonication may aid dissolution.[2]
- If the compound is fully soluble, proceed with that solvent for the stock solution preparation. DMSO is a common choice for creating highly concentrated stock solutions for in vitro studies.

Stock Solution Calculation

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for 10 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 0.010 \text{ L} \times 144.22 \text{ g/mol}$

$$\text{Mass (mg)} = 1.44 \text{ mg}$$

Step-by-Step Procedure

- Preparation: Bring the **N-Butyl-2-(methylamino)acetamide** container to room temperature before opening, especially if stored refrigerated. As the compound's melting point is near room temperature (26-28°C), it may be a liquid or a solid.[2] Handle accordingly.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh out the calculated mass of the compound (e.g., 1.44 mg for a 10 mL solution).
- Dissolution: Transfer the weighed compound into a 10 mL volumetric flask.
- Solvent Addition: Add a portion of the chosen solvent (e.g., 5-7 mL of DMSO) to the volumetric flask.
- Mixing: Cap the flask and vortex thoroughly until the compound is completely dissolved. A brief sonication or warming in a water bath may be used to assist dissolution if necessary.
- Final Volume Adjustment: Once dissolved, add the solvent to bring the total volume up to the 10 mL mark on the volumetric flask.

- Final Mixing: Invert the flask several times to ensure the solution is homogeneous.

Storage and Stability

Proper storage is crucial to maintain the integrity of the stock solution.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 50-100 μL) in cryo-vials.
- Storage Conditions: Store the aliquots in a dark, dry place. For long-term storage (up to 6 months), -80°C is recommended. For short-term storage (up to 1 month), -20°C is suitable. [2]
- Labeling: Clearly label all vials with the compound name, concentration, preparation date, and solvent used.

Visualization of Workflow

The following diagram illustrates the key steps in the preparation of the **N-Butyl-2-(methylamino)acetamide** stock solution.

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